

Application of 3-Amino-5-chlorobenzonitrile in Agrochemical Research: A Technical Guide

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Compound of Interest

Compound Name: 3-Amino-5-chlorobenzonitrile

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Abstract

3-Amino-5-chlorobenzonitrile is a key aromatic intermediate characterized by its trifunctional nature, incorporating amino, chloro, and nitrile moieties. This unique structure makes it a valuable building block in the synthesis of complex heterocyclic compounds, particularly for applications in the agrochemical sector. This document provides detailed application notes and protocols for the use of **3-Amino-5-chlorobenzonitrile** in the synthesis and evaluation of a potent triazine-based herbicide. It is intended for researchers, chemists, and professionals involved in the discovery and development of novel crop protection agents.

Introduction

3-Amino-5-chlorobenzonitrile (CAS No. 53312-78-0) is a versatile chemical building block utilized in the synthesis of various organic molecules.^[1] In agrochemical research, its structure is particularly advantageous for constructing substituted triazine rings, a class of compounds well-known for their herbicidal properties. The presence of the cyano and chloro groups on the phenyl ring allows for fine-tuning of the physicochemical properties and biological activity of the final product. This note focuses on its application in the synthesis of a specific s-triazine herbicide, detailing the synthetic pathway, biological efficacy, and mechanism of action.

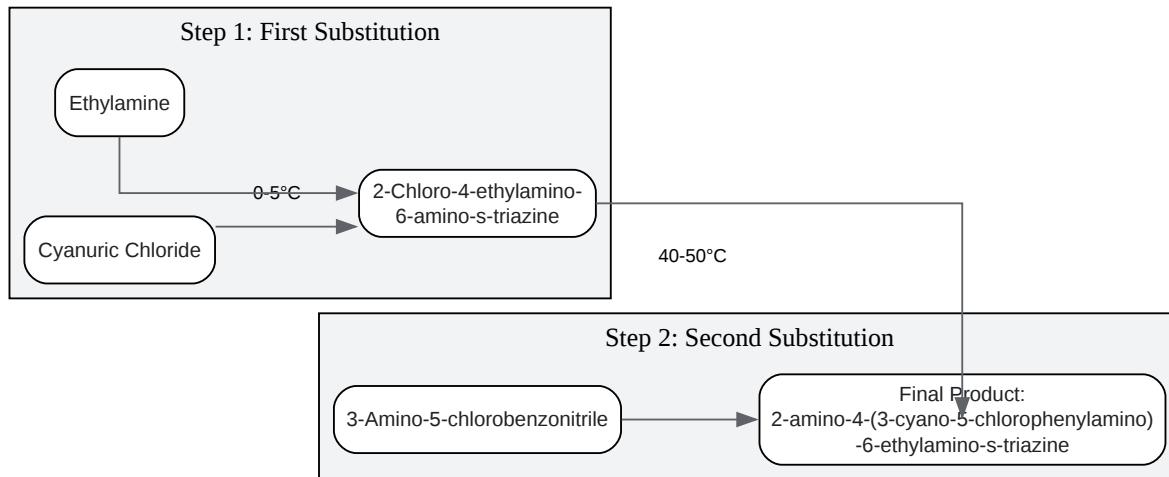
Application: Synthesis of a Triazine Herbicide

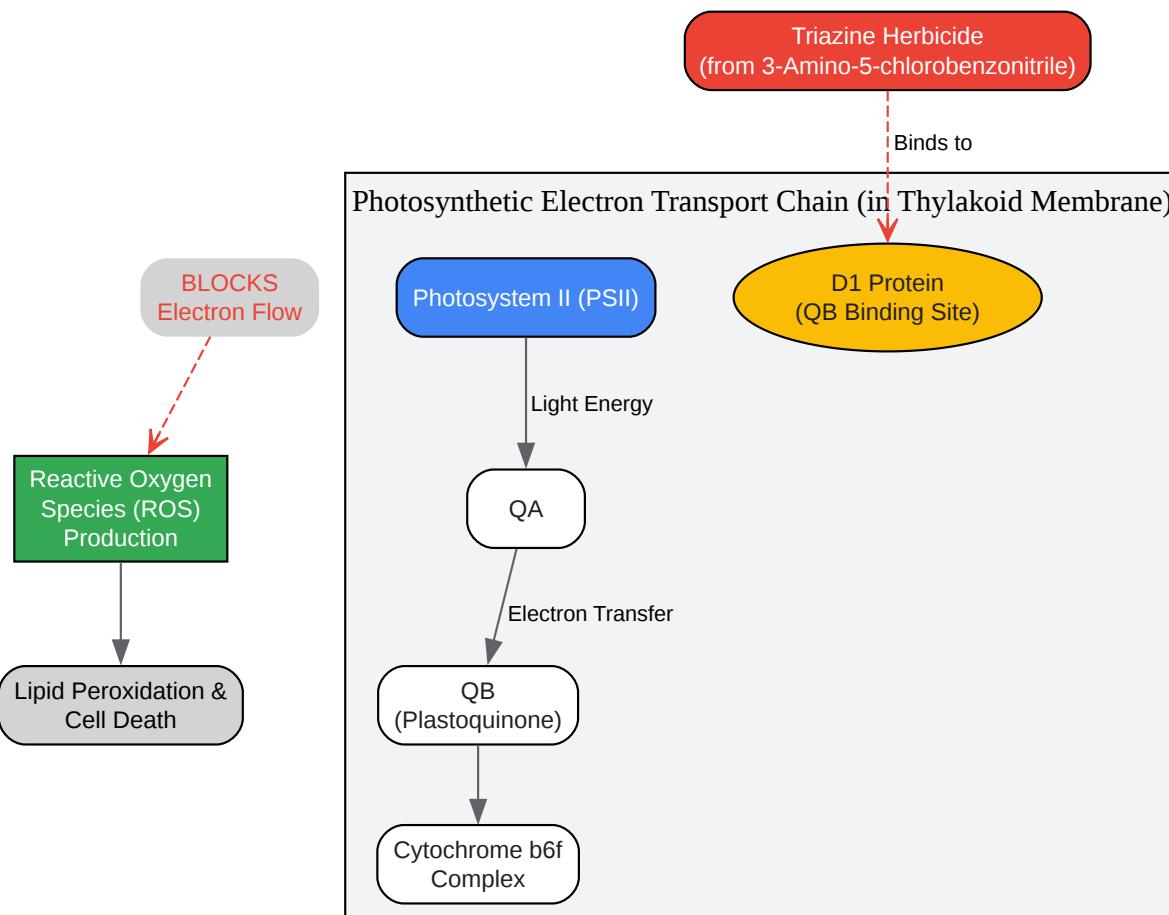
3-Amino-5-chlorobenzonitrile serves as a crucial precursor for the synthesis of herbicidal compounds such as 2-amino-4-(3-cyano-5-chlorophenylamino)-6-ethylamino-s-triazine. The

synthesis involves a sequential nucleophilic substitution on a triazine core, where the amino group of **3-Amino-5-chlorobenzonitrile** acts as a key nucleophile.

General Synthesis Workflow

The overall process involves a multi-step reaction sequence starting from cyanuric chloride. The temperature-dependent reactivity of the chlorine atoms on the triazine ring allows for controlled, sequential substitution.[2]



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